

Comparison of regulatory limits for butyl benzyl phthalate in different countries

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Compound of Interest

Compound Name: Butyl Benzyl Phthalate

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Global Regulatory Landscape of Butyl Benzyl Phthalate (BBP): A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the regulatory limits for **Butyl Benzyl Phthalate** (BBP), a common plasticizer, across key international markets: the European Union (EU), the United States (US), Canada, and Japan. The information is intended to assist researchers, scientists, and professionals in the drug development field in understanding the diverse regulatory frameworks governing this substance in various consumer and professional products.

Summary of Regulatory Limits

The following table summarizes the quantitative limits for **Butyl Benzyl Phthalate** in different applications across the European Union, United States, Canada, and Japan. These regulations are primarily driven by concerns over the potential reproductive and developmental toxicity of BBP.

Region/Country	Application	Regulatory Limit	Regulation/Authority
European Union	Toys and Childcare Articles	≤ 0.1% by weight in any plasticized material.	Regulation (EC) No 1907/2006 (REACH), Annex XVII, Entry 51
Food Contact Materials	Specific Migration Limit (SML) of 30 mg/kg of food.	Regulation (EU) No 10/2011	
Cosmetics	Banned for use in cosmetic products.	Regulation (EC) No 1223/2009, Annex II	
United States	Toys and Childcare Articles	≤ 0.1% by weight. ^[1]	Consumer Product Safety Improvement Act (CPSIA) of 2008, Section 108
Food Contact Materials	Permitted for certain applications. The FDA has rescinded authorization for 23 phthalates as food additives but maintains authorization for BBP in some food contact applications.	Food and Drug Administration (FDA)	
Cosmetics	No specific prohibition, but its presence must be included in the ingredient list on the product label.	Food and Drug Administration (FDA)	
Canada	Toys and Childcare Articles	≤ 0.1% (1000 mg/kg) by weight in the soft vinyl of toys and childcare articles for	Phthalates Regulations (SOR/2016-188) under the Canada

		children under four years of age.	Consumer Product Safety Act
Food Contact Materials	No specific limit for BBP found. Health Canada conducts risk assessments on chemicals in food packaging.	Health Canada	
Cosmetics	Prohibited. BBP is listed on the Cosmetic Ingredient Hotlist as a substance that is prohibited for use in cosmetics.	Health Canada	
Japan	Toys	$\leq 0.1\%$ by weight in plasticized materials for toys intended for children under 6 years of age.[2][3]	Food Sanitation Act, Article 78 of the Enforcement Regulations
Food Contact Materials	Tolerable Daily Intake (TDI) of 0.2 mg/kg body weight per day. This TDI is used to inform the safety assessment of food contact materials.	Food Safety Commission of Japan	
Cosmetics	No specific prohibition found in general searches, but regulations exist for cosmetic ingredients.	Ministry of Health, Labour and Welfare (MHLW)	

Basis for Regulation and Experimental Protocols

The regulatory limits for BBP are established based on scientific risk assessments that evaluate its potential hazards and the extent of consumer exposure. The primary health concern associated with BBP is its endocrine-disrupting properties, with studies indicating potential reproductive and developmental toxicity.

Toxicological Studies:

Regulatory bodies like the U.S. Consumer Product Safety Commission (CPSC) and the European Chemicals Agency (ECHA) have relied on a comprehensive review of toxicological data. The CPSC's Chronic Hazard Advisory Panel (CHAP) on phthalates reviewed numerous studies to assess the risks of BBP.^[4] These assessments are largely based on animal studies, particularly two-generation reproductive toxicity studies in rats, which examine the effects of the substance on parental animals and their offspring over two generations. Key endpoints in these studies include effects on fertility, pregnancy outcomes, and the development of the reproductive system in offspring. While the specific protocols of all reviewed studies are extensive and not publicly available in a consolidated format, they generally follow internationally recognized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD).

Migration Testing for Food Contact Materials:

For food contact materials, the primary concern is the migration of BBP from the packaging or container into the food. The European Food Safety Authority (EFSA) has established a specific migration limit (SML) for BBP. This limit is determined through migration testing, where the food contact material is exposed to food simulants under specific time and temperature conditions that represent the intended use of the material.

The general methodology for migration testing involves:

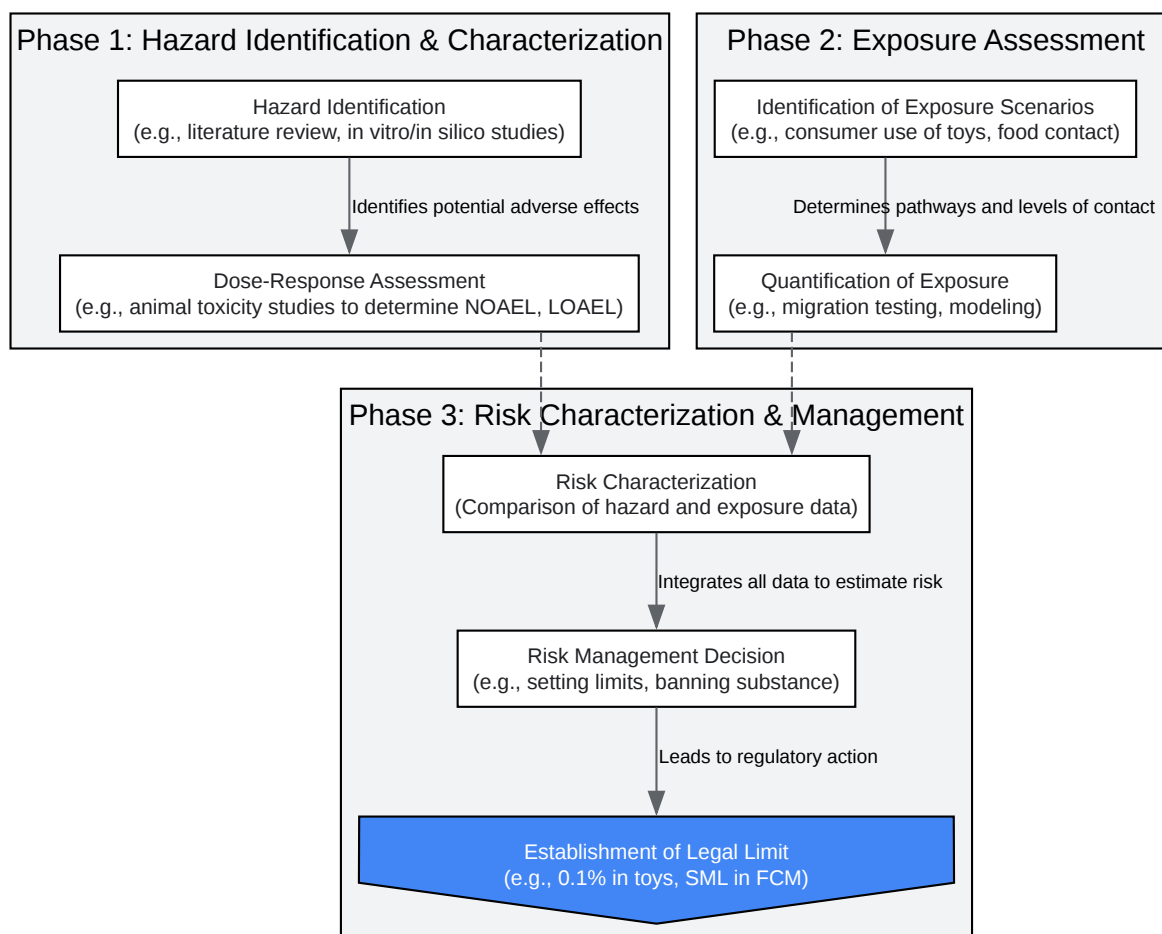
- **Selection of Food Simulants:** Different food simulants are used to represent various types of food. For example, 10% ethanol is used for aqueous foods, 3% acetic acid for acidic foods, and vegetable oil or other fatty food simulants for fatty foods.^{[5][6]}
- **Test Conditions:** The material is exposed to the simulant for a specified duration and at a certain temperature to mimic the conditions of actual use (e.g., long-term storage at room temperature, heating in a microwave).

- **Analytical Determination:** After exposure, the concentration of the migrated substance (in this case, BBP) in the food simulant is measured using analytical techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).

Detailed technical guidelines for migration testing are provided by regulatory bodies like the EFSA to ensure standardized and reliable results.^[7]

Regulatory Workflow Visualization

The following diagram illustrates the general workflow for the risk assessment and establishment of regulatory limits for a chemical substance like **Butyl Benzyl Phthalate**.



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Caption: General workflow for chemical risk assessment and regulatory limit setting.

This guide highlights the stringent and data-driven approach taken by regulatory agencies to ensure consumer safety regarding exposure to **Butyl Benzyl Phthalate**. The variations in regulations across different regions underscore the importance for manufacturers and researchers to be aware of the specific requirements in their target markets.

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